# Application Note: Quantification of Caffeine in Pharmaceutical Formulations by UV-Vis Spectrophotometry

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Introduction

Caffeine (1,3,7-trimethylxanthine) is a central nervous system stimulant widely used in pharmaceutical formulations for its analgesic adjuvant and diuretic properties. Accurate quantification of caffeine in these formulations is crucial for ensuring product quality, safety, and efficacy. UV-Vis spectrophotometry offers a simple, rapid, and cost-effective method for the determination of caffeine content.[1][2][3][4] This application note provides a detailed protocol for the quantification of caffeine in pharmaceutical tablets using UV-Vis spectrophotometry, including method validation parameters as per ICH guidelines.

Principle

The method is based on the principle that caffeine exhibits strong absorbance in the ultraviolet (UV) region of the electromagnetic spectrum.[5] The wavelength of maximum absorbance (λmax) for caffeine is typically observed between 272 nm and 274 nm.[6][7][8] By creating a calibration curve of known caffeine concentrations versus their corresponding absorbance values, the concentration of caffeine in an unknown sample can be determined by measuring its absorbance and interpolating from the curve, following the Beer-Lambert law.

# Experimental Protocols

1. Instrumentation and Materials

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- Instrumentation: A double-beam UV-Vis spectrophotometer with a 1 cm quartz cuvette.[2]

- Reagents and Solvents:

  - Caffeine reference standard (analytical grade)

  - Distilled water or 0.1 N Hydrochloric Acid (HCl) as solvent[9][10]

  - Whatman filter paper No. 41 or equivalent syringe filters (0.45 μm)[11]

- Glassware: Volumetric flasks (100 mL, 50 mL, 10 mL), pipettes, beakers.

2. Preparation of Standard Solutions

2.1. Preparation of Stock Standard Solution (100 μg/mL)

- Accurately weigh 10 mg of caffeine reference standard.[11]

- Transfer the weighed standard into a 100 mL volumetric flask.

- Dissolve the caffeine in approximately 50 mL of the chosen solvent (distilled water or 0.1 N HCl).

- Make up the volume to 100 mL with the solvent and mix thoroughly.[9][11]

2.2. Preparation of Working Standard Solutions

Prepare a series of working standard solutions by diluting the stock standard solution as described in the table below:

| Target Concentration (µg/mL) | Volume of Stock Solution (100 µg/mL) to be diluted to 10 mL |
|---|---|
| 5 | 0.5 mL |
| 10 | 1.0 mL |
| 15 | 1.5 mL |
| 20 | 2.0 mL |
| 25 | 2.5 mL |

3. Sample Preparation (from Tablets)

- Weigh and finely powder 20 tablets to ensure homogeneity.[11]

- Accurately weigh a portion of the powdered tablets equivalent to 10 mg of caffeine.

- Transfer the weighed powder to a 100 mL volumetric flask.

- Add approximately 70 mL of the solvent and sonicate for 15 minutes to ensure complete dissolution of the caffeine.[11]

- Make up the volume to 100 mL with the solvent and mix well.

- Filter the solution through a Whatman filter paper No. 41 or a 0.45 µm syringe filter to remove any insoluble excipients.[11]

- Dilute the filtered solution with the solvent to obtain a theoretical concentration that falls within the range of the calibration curve (e.g., dilute 1 mL of the filtrate to 10 mL to get a theoretical concentration of 10 µg/mL).

4. Spectrophotometric Analysis

- Set the UV-Vis spectrophotometer to scan a wavelength range of 200-400 nm to determine the λmax of caffeine. The expected λmax is around 273 nm.

- Use the solvent as a blank to zero the spectrophotometer.[9]

- Measure the absorbance of each working standard solution and the prepared sample solution at the determined λmax.

- Record the absorbance values.

5. Data Analysis

- Construct a calibration curve by plotting the absorbance of the working standard solutions against their corresponding concentrations.

- Perform a linear regression analysis on the calibration curve to obtain the equation of the line (y = mx + c) and the correlation coefficient ($R^2$).

- Determine the concentration of caffeine in the sample solution by substituting its absorbance value into the regression equation.

- Calculate the amount of caffeine per tablet using the following formula:

  Amount of Caffeine per Tablet (mg) = (C × D × V) / W

  Where:
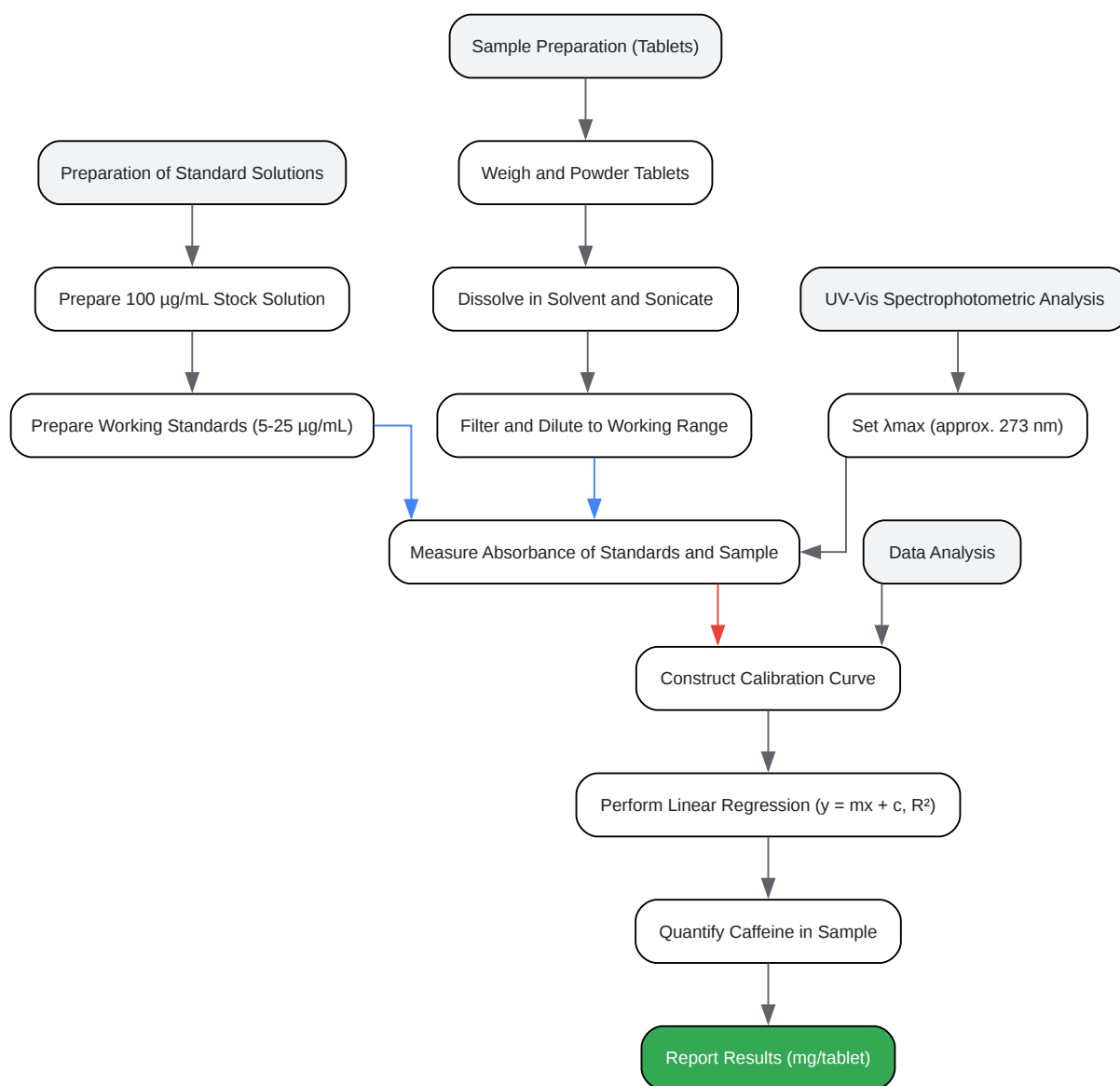
  - C = Concentration of caffeine from the calibration curve (µg/mL)

  - D = Dilution factor of the sample solution

  - V = Initial volume of the sample preparation (mL)

  - W = Weight of the powdered tablet taken (mg)

# Method Validation Summary

The described method should be validated according to ICH guidelines to ensure its suitability for its intended purpose. Key validation parameters are summarized below.

| Parameter | Typical Specification | Example Results |
|---|---|---|
| Linearity | Correlation coefficient ($R^2$) ≥ 0.999 | A linear relationship between absorbance and concentration is typically observed in the range of 5-25 µg/mL with an $R^2$ value of 0.999.[1][12] |
| Accuracy (% Recovery) | 98.0% - 102.0% | Recovery studies have shown accuracy to be in the range of 99.46% to 100.67%.[2][3] |
| Precision (%RSD) | Intra-day: ≤ 2% Inter-day: ≤ 2% | The %RSD for repeatability is typically found to be less than 2%.[11] |
| Limit of Detection (LOD) | Reportable value | Can be determined based on the standard deviation of the response and the slope of the calibration curve. |
| Limit of Quantification (LOQ) | Reportable value | Can be determined based on the standard deviation of the response and the slope of the calibration curve. |
| Specificity | No interference from excipients | The UV spectrum of the sample should be similar to that of the standard, and excipients should not show significant absorbance at the analytical wavelength.[2] |

# Experimental Workflow Diagram

Sample Preparation (Tablets)

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Weigh and Powder Tablets

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Preparation of Standard Solutions

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Prepare 100 µg/mL Stock Solution

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Prepare Working Standards (5-25 µg/mL)

Dissolve in Solvent and Sonicate

↓

Filter and Dilute to Working Range

UV-Vis Spectrophotometric Analysis

↓

Set λmax (approx. 273 nm)

↓

Measure Absorbance of Standards and Sample

Data Analysis

↓

Construct Calibration Curve

↓

Perform Linear Regression (y = mx + c, $R^2$)

↓

Quantify Caffeine in Sample

↓

Report Results (mg/tablet)

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